

An In-depth Technical Guide to the Safe Handling of Tribenzyl Phosphite

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Compound of Interest

Compound Name: Tribenzyl phosphite

Cat. No.: B092684

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of publicly available safety information for **tribenzyl phosphite**. A complete Safety Data Sheet (SDS) with comprehensive quantitative data was not available through the conducted searches. The information herein should be used as a guide and supplemented with the official SDS from the manufacturer or supplier before any handling or use of this chemical.

Introduction

Tribenzyl phosphite (CAS No. 15205-57-9) is an organophosphorus compound used in various chemical syntheses. Due to its chemical properties, it requires careful handling to mitigate potential risks to laboratory personnel and the environment. This guide outlines the known hazards, safety precautions, and handling guidelines for **tribenzyl phosphite** to ensure its safe use in a research and development setting.


Hazard Identification and Classification

Tribenzyl phosphite is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its irritant properties.

GHS Classification:[\[1\]](#)

- Skin Irritation: Category 2 (H315: Causes skin irritation)
- Eye Irritation: Category 2 (H319: Causes serious eye irritation)
- Specific Target Organ Toxicity (Single Exposure): Category 3, Respiratory system (H335: May cause respiratory irritation)

GHS Pictogram:

 alt text

Signal Word: Warning^[1]

Hazard Statements (H-phrases):^[1]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements (P-phrases):^[1]

- Prevention: P261, P264, P271, P280
- Response: P302+P352, P304+P340, P305+P351+P338, P312, P321, P332+P313, P337+P313, P362
- Storage: P403+P233, P405
- Disposal: P501

A detailed breakdown of these precautionary statements is provided in the relevant sections of this guide.

Physical and Chemical Properties

A comprehensive list of physical and chemical properties is essential for safe handling and storage. The following data has been compiled from available sources.

Property	Value
Molecular Formula	C ₂₁ H ₂₁ O ₃ P
Molecular Weight	352.36 g/mol
Appearance	Colorless liquid or solid
Boiling Point	142°C
Sensitivity	Moisture sensitive
CAS Number	15205-57-9

Note: This table is based on limited available data and should be verified with the supplier's official documentation.

Experimental Protocols and Handling Guidelines

Due to the lack of specific, published experimental protocols for the routine safe handling of **tribenzyl phosphite**, the following section outlines a general protocol for handling air- and moisture-sensitive, irritant chemicals. This should be adapted to specific laboratory conditions and experimental designs.

Personal Protective Equipment (PPE)

Adequate PPE is mandatory when handling **tribenzyl phosphite**.

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles and a face shield.
Skin Protection	A flame-retardant lab coat and chemically resistant gloves (e.g., nitrile, neoprene). Ensure gloves are inspected before use and changed frequently.
Respiratory Protection	All handling of tribenzyl phosphite should be conducted in a certified chemical fume hood. If there is a risk of inhalation, a NIOSH-approved respirator should be used.

General Handling Protocol

- Preparation:
 - Ensure a certified chemical fume hood is available and functioning correctly.
 - Gather all necessary PPE and ensure it is in good condition.
 - Have an emergency plan in place, including the location of safety showers, eyewash stations, and spill kits.
 - Ensure all glassware is dry and free of contaminants.
- Handling:
 - Conduct all manipulations of **tribenzyl phosphite** within the chemical fume hood.
 - Use compatible, dry, and inert equipment (e.g., syringes, cannulas) for transfers.
 - Avoid direct contact with skin, eyes, and clothing.
 - Keep the container tightly closed when not in use.
 - Avoid inhalation of any vapors or mists.

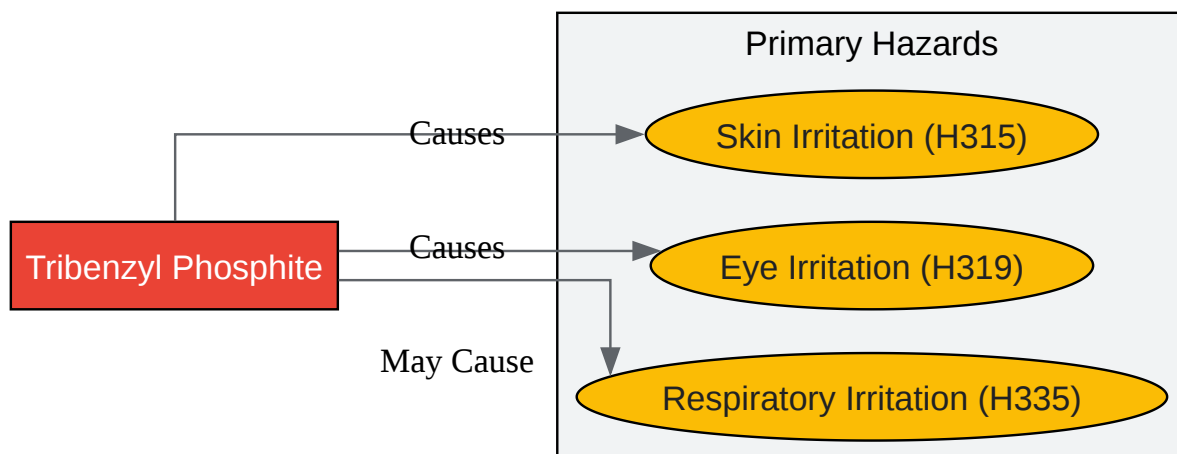
- Storage:
 - Store in a cool, dry, and well-ventilated area.
 - Store in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation from moisture.
 - Store away from incompatible materials such as strong oxidizing agents.
- Disposal:
 - Dispose of waste **tribenzyl phosphite** and contaminated materials as hazardous waste in accordance with local, state, and federal regulations.
 - Do not dispose of down the drain.

Emergency Procedures

- Skin Contact: Immediately remove contaminated clothing. Flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Spills: Evacuate the area. Wear appropriate PPE. Contain the spill with an inert absorbent material (e.g., vermiculite, sand). Collect the absorbed material into a sealed container for hazardous waste disposal. Ventilate the area thoroughly.

Visualizations

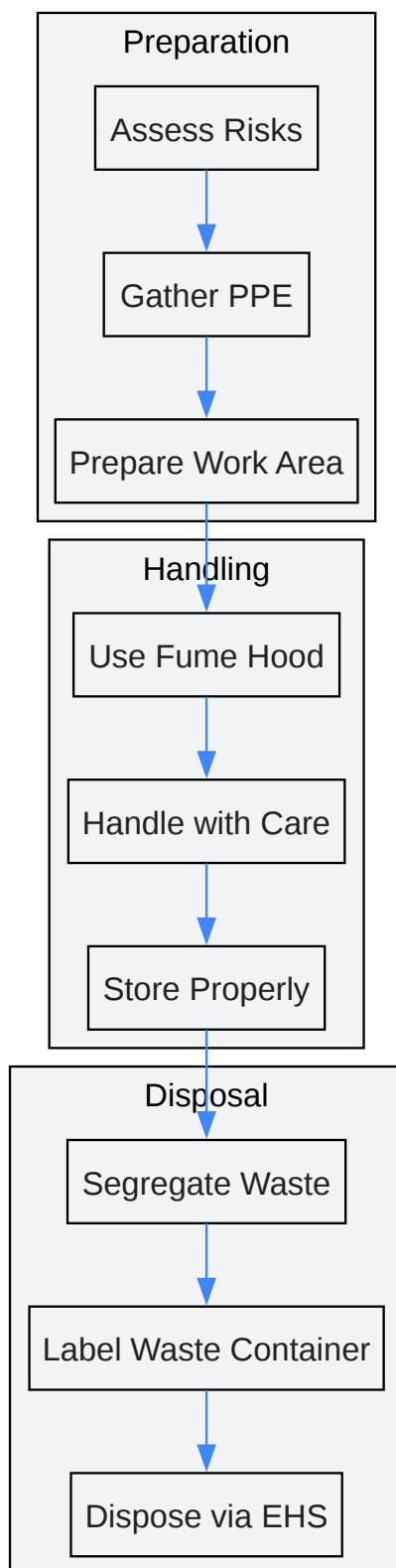
Hazard Profile Diagram



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Caption: GHS hazard classification for **tribenzyl phosphite**.

Safe Handling Workflow



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Caption: General workflow for the safe handling of **tribenzyl phosphite**.

Conclusion

Tribenzyl phosphite is a valuable chemical reagent that can be used safely with appropriate precautions. The primary hazards are skin, eye, and respiratory irritation. Adherence to the guidelines outlined in this document, including the consistent use of appropriate personal protective equipment and a certified chemical fume hood, is essential for minimizing risk. Always consult the manufacturer's Safety Data Sheet for the most complete and up-to-date information before use.

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References

- 1. Tribenzyl phosphite | C₂₁H₂₁O₃P | CID 11810300 - PubChem [pubchem.ncbi.nlm.nih.gov]
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